

# commercial sources and suppliers of 4-Fluoro-2-methylbenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Fluoro-2-methylbenzaldehyde

Cat. No.: B1304903

[Get Quote](#)

## An In-depth Technical Guide to Commercial Sources and Suppliers of 4-Fluoro-2-methylbenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

## Foreword

In the landscape of modern medicinal chemistry and materials science, the strategic incorporation of fluorine into organic molecules is a cornerstone of innovation. The unique properties imparted by fluorine can significantly enhance the metabolic stability, bioavailability, and binding affinity of drug candidates. Among the vast array of fluorinated building blocks, **4-Fluoro-2-methylbenzaldehyde** stands out as a versatile and highly valuable intermediate. Its utility in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals makes a comprehensive understanding of its commercial sourcing and quality assessment paramount for any research and development endeavor.<sup>[1]</sup> This guide, written from the perspective of a senior application scientist, aims to provide a technical and practical framework for navigating the commercial landscape of **4-Fluoro-2-methylbenzaldehyde**, ensuring the procurement of high-quality material essential for reproducible and successful research.

## The Molecular Profile of 4-Fluoro-2-methylbenzaldehyde

**4-Fluoro-2-methylbenzaldehyde**, with the CAS number 63082-45-1, is an aromatic aldehyde featuring a fluorine atom at the C4 position and a methyl group at the C2 position of the benzene ring.<sup>[1][2]</sup> This specific substitution pattern confers a unique reactivity profile, making it a sought-after starting material in multi-step organic synthesis.<sup>[1][3]</sup>

| Property          | Value                           | Significance for the Researcher  |
|-------------------|---------------------------------|--|
| Molecular Formula | C8H7FO                          | Provides the elemental composition.  |
| Molecular Weight  | 138.14 g/mol                    | Essential for stoichiometric calculations in reaction planning. <sup>[4][5]</sup>  |
| Appearance        | Colorless to pale yellow liquid | A visual check for potential degradation or impurities. <sup>[2][3]</sup>  |
| Boiling Point     | 87 °C at 14 mmHg                | Important for purification via distillation and for assessing thermal stability. <sup>[2]</sup>                              |
| Density           | ~1.144 - 1.16 g/cm <sup>3</sup> | Useful for volume-to-mass conversions in the laboratory. <sup>[1][2]</sup>   |
| Purity            | Typically ≥95% (GC)             | A critical parameter that directly impacts reaction outcomes and impurity profiles of subsequent products. <sup>[1][4]</sup> |

The presence of the aldehyde functional group allows for a wide range of chemical transformations, including but not limited to, reductive amination, Wittig reactions, and aldol condensations. The fluorine atom, with its high electronegativity, and the methyl group can influence the electronic properties and steric environment of the molecule, which can be strategically exploited in drug design to modulate biological activity.<sup>[3]</sup>

## Navigating the Commercial Supplier Landscape

The global market for **4-Fluoro-2-methylbenzaldehyde** is comprised of a diverse range of suppliers, from large-scale manufacturers to specialized chemical distributors. A researcher's choice of supplier can have a significant impact on the quality, consistency, and cost-effectiveness of their research.

## Key Commercial Suppliers

A survey of the market reveals several reputable suppliers that offer **4-Fluoro-2-methylbenzaldehyde** for research and development purposes. It is crucial to note that availability and product specifications can vary between suppliers and regions.

| Supplier                      | Purity Specification  | Noteworthy Points  |
|-------------------------------|---|--|
| TCI (Tokyo Chemical Industry) | >95.0% (GC)   | A well-established supplier with a global presence, offering various pack sizes suitable for research. <a href="#">[4]</a> <a href="#">[6]</a> |
| Chem-Impex                    | ≥ 95% (GC)  | Provides this compound as a key aromatic aldehyde for pharmaceutical and agrochemical synthesis. <a href="#">[1]</a>                           |
| Oakwood Chemical              | Not explicitly stated, but offers various quantities.                       | A US-based supplier known for a wide range of specialty chemicals. <a href="#">[5]</a>   |
| J&K Scientific                | 97%   | Offers detailed product information and documentation on their website. <a href="#">[7]</a>  |
| Alfa Chemistry                | Not explicitly stated, but designed for research and industrial production. | An ISO 9001:2015 certified supplier. <a href="#">[8]</a>   |
| Home Sunshine Pharma          | ≥98.0%  | A China-based manufacturer and supplier specializing in APIs and intermediates. <a href="#">[2]</a>  |

This table is not exhaustive but provides a starting point for researchers to identify potential suppliers. It is always recommended to obtain the most current information directly from the supplier's website or by contacting their sales representatives.

## The Manufacturer vs. Distributor Dynamic

Understanding the distinction between a manufacturer and a distributor is crucial for strategic sourcing.

- **Manufacturers:** These entities synthesize the compound in-house. Sourcing directly from a manufacturer, especially for larger quantities, can often lead to more competitive pricing and a more direct line of communication regarding technical specifications and quality control.<sup>[9]</sup> Chinese and Indian manufacturers are prominent in the production of this intermediate.<sup>[9]</sup> <sup>[10]</sup>
- **Distributors:** These companies source chemicals from various manufacturers and provide a convenient, localized supply chain. For researchers requiring smaller, readily available quantities, distributors like Fisher Scientific (stocking TCI products) or Thermo Scientific Chemicals (formerly Alfa Aesar) are excellent options.<sup>[4]</sup><sup>[11]</sup><sup>[12]</sup>

The optimal choice depends on the scale of the research, budget constraints, and the required level of documentation and technical support.

## A Scientist's Guide to Supplier Qualification

The quality of your starting materials is a critical determinant of your experimental success. A rigorous supplier qualification process is not merely an administrative task but a fundamental aspect of good scientific practice.

## The Primacy of Documentation: Certificate of Analysis (CoA) and Safety Data Sheet (SDS)

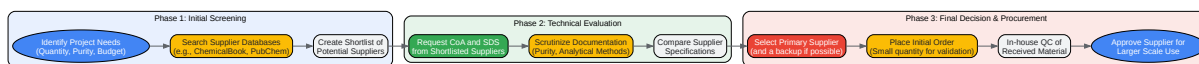
Before placing an order, always request and scrutinize the supplier's Certificate of Analysis (CoA) and Safety Data Sheet (SDS).

- **Certificate of Analysis (CoA):** This document provides lot-specific data on the purity and physical properties of the compound. Key information to look for includes:

- Purity: Determined by a reliable analytical method, most commonly Gas Chromatography (GC).
- Identity Confirmation: Methods such as  $^1\text{H}$  NMR or FTIR should be used to confirm the chemical structure.
- Date of Analysis: Ensures the data is recent and relevant.
- Safety Data Sheet (SDS): This document contains crucial information on the safe handling, storage, and disposal of the chemical.[7] It also provides hazard identification and first-aid measures.[2]

## A Workflow for Rigorous Supplier Selection

The following diagram illustrates a systematic approach to selecting a supplier for **4-Fluoro-2-methylbenzaldehyde**.



[Click to download full resolution via product page](#)

*A systematic workflow for selecting a reliable supplier.*

## In-House Quality Control: Trust but Verify

While a supplier's CoA provides valuable information, it is prudent for research organizations, particularly in drug development, to perform in-house quality control on incoming batches of critical reagents.

## Recommended Analytical Techniques

- Gas Chromatography (GC): The gold standard for assessing the purity of volatile compounds like **4-Fluoro-2-methylbenzaldehyde**. It can effectively separate the main component from

residual solvents and other organic impurities.

- $^1\text{H}$  NMR (Proton Nuclear Magnetic Resonance): Confirms the chemical structure and can reveal the presence of structurally related impurities. The integration of signals can also provide a semi-quantitative measure of purity.
- FTIR (Fourier-Transform Infrared Spectroscopy): Provides a characteristic fingerprint of the molecule, confirming the presence of key functional groups (e.g., the aldehyde  $\text{C}=\text{O}$  stretch).

## Practical Application: A Representative Experimental Protocol

To illustrate the importance of using high-quality **4-Fluoro-2-methylbenzaldehyde**, consider the following representative protocol for a reductive amination reaction, a common transformation in pharmaceutical synthesis.

### Synthesis of N-benzyl-1-(4-fluoro-2-methylphenyl)methanamine

Objective: To synthesize the target amine via reductive amination of **4-Fluoro-2-methylbenzaldehyde** with benzylamine.

Materials:

- **4-Fluoro-2-methylbenzaldehyde** (Purity  $\geq 97\%$ , from a qualified supplier)
- Benzylamine (High purity)
- Sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ )
- Dichloromethane (DCM, anhydrous)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ )
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

#### Procedure:

- To a solution of **4-Fluoro-2-methylbenzaldehyde** (1.0 eq) in anhydrous DCM, add benzylamine (1.05 eq).
- Stir the mixture at room temperature for 1 hour to facilitate the formation of the intermediate imine. The use of high-purity aldehyde is critical here to avoid side reactions from impurities.
- Add sodium triacetoxyborohydride (1.5 eq) portion-wise to the reaction mixture. The exotherm should be controlled by the rate of addition.
- Stir the reaction at room temperature and monitor its progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, quench the reaction by the slow addition of saturated aqueous  $\text{NaHCO}_3$ .
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired N-benzyl-1-(4-fluoro-2-methylphenyl)methanamine.

#### Rationale for Experimental Choices:

- **High Purity Aldehyde:** The use of high-purity **4-Fluoro-2-methylbenzaldehyde** is essential to ensure a clean reaction profile, minimizing the formation of byproducts and simplifying purification.
- **Sodium Triacetoxyborohydride:** This is a mild and selective reducing agent for imines, which is less prone to reducing the starting aldehyde than other borohydrides.
- **Anhydrous Conditions:** The reaction is sensitive to water, which can hydrolyze the intermediate imine and reduce the reaction yield.

## Conclusion: A Foundation for Scientific Excellence

The successful outcome of research and development projects hinges on the quality and reliability of the starting materials. **4-Fluoro-2-methylbenzaldehyde** is a powerful tool in the arsenal of the synthetic chemist, but its effective use is predicated on a thorough understanding of its commercial sources and a rigorous approach to supplier qualification. By implementing the strategies outlined in this guide—from scrutinizing supplier documentation to performing in-house quality control—researchers and drug development professionals can build a solid foundation for their scientific endeavors, ensuring the integrity and reproducibility of their results.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. 4-Fluoro-2-methylbenzaldehyde CAS 63082-45-1 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 3. innospk.com [innospk.com]
- 4. fishersci.com [fishersci.com]
- 5. 4-Fluoro-2-methylbenzaldehyde [oakwoodchemical.com]
- 6. 4-Fluoro-2-methylbenzaldehyde | 63082-45-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. jk-sci.com [jk-sci.com]
- 8. 4-fluoro-2-methylbenzaldehyde suppliers USA [americanchemicalsuppliers.com]
- 9. nbinnno.com [nbinnno.com]
- 10. 4-Fluoro-2-methylbenzaldehyde manufacturers and suppliers in india [chemicalbook.com]
- 11. H26626.06 [thermofisher.com]
- 12. 2-Fluoro-4-methylbenzaldehyde, 97% 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.ie]



- To cite this document: BenchChem. [commercial sources and suppliers of 4-Fluoro-2-methylbenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1304903#commercial-sources-and-suppliers-of-4-fluoro-2-methylbenzaldehyde\]](https://www.benchchem.com/product/b1304903#commercial-sources-and-suppliers-of-4-fluoro-2-methylbenzaldehyde)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)